

Advanced Purification Center: Undecylcyclohexane ()

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Compound of Interest

Compound Name: Undecylcyclohexane

CAS No.: 54105-66-7

Cat. No.: B1584076

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Technical Support & Troubleshooting Guide[1]

Current Status: Operational Subject Matter Expert: Senior Application Scientist, Hydrocarbon Separation Unit Target Analyte: **Undecylcyclohexane** (CAS: 54105-66-7)[1]

Technical Overview & Critical Constraints

Undecylcyclohexane is a high-molecular-weight alkylcycloalkane characterized by a significant hydrophobic tail and a boiling point of approximately 312°C at atmospheric pressure [1].[1] Due to this high boiling point, atmospheric distillation is technically unfeasible and dangerous due to the risk of thermal cracking (pyrolysis) and auto-ignition.

The Golden Rule of

Purification: Successful isolation relies entirely on High-Vacuum Fractionation.[1] You must reduce the operating pressure to

(ideally

) to lower the boiling point to a thermally stable range (

).

Physical Property Reference Table

Parameter	Value	Operational Implication
Boiling Point (760 mmHg)	~312°C	DO NOT attempt atmospheric distillation.[1]
Boiling Point (10 mmHg)	~165°C	Target range for rough separation.[1]
Boiling Point (1 mmHg)	~125°C	Ideal range for fine fractionation.[1]
Refractive Index ()	~1.450	Use for rapid fraction screening [2].[1]
Viscosity	Moderate-High	High risk of "bumping" under vacuum; vigorous stirring required.[1]

Troubleshooting Guides (FAQ)

Category A: Vacuum & Thermal Instability

Q: My pot temperature is rising above 200°C, but no distillate is collecting. Should I increase the heat? A:STOP immediately.

- The Cause: You likely have a "false vacuum" reading or insufficient insulation.[1] At 200°C pot temperature, if the pressure were truly , **Undecylcyclohexane** would be rapidly distilling.
- The Fix:
 - Check for Leaks: Isolate the pump. If pressure rises >10 mbar/min, you have a leak.[1]
 - Insulate the Column: Long-chain hydrocarbons have high latent heat.[1] If your column is uninsulated, vapors are condensing on the column walls and falling back (internal reflux) before reaching the head. Wrap the column in glass wool or use a silvered vacuum jacket. [1]

- Verify Pressure: Ensure your manometer is calibrated.[1] A reading of 0.1 mmHg might actually be 5 mmHg if the sensor is contaminated with volatiles.

Q: The liquid in the flask is bumping violently, splashing into the column. A: This is common with viscous alkylcyclohexanes.

- The Mechanism: High viscosity prevents the rapid release of vapor bubbles. Superheating occurs, followed by an explosive release of gas.[1]
- The Protocol:
 - Primary: Use a high-torque mechanical stirrer, not a magnetic stir bar (which will decouple).
 - Secondary: Insert a wide-bore capillary bleed (if using an oil pump) or add fresh boiling chips before applying vacuum (never add to a hot liquid).[1]

Category B: Separation Efficiency

Q: I am seeing "smearing" of fractions. My GC shows the **Undecylcyclohexane** peak merging with impurities. A: You are likely experiencing column flooding or insufficient theoretical plates.

[1]

- The Cause: **Undecylcyclohexane** is often synthesized via hydrogenation of undecylbenzene or coupling reactions.[1] Impurities (like undecene isomers) have very similar boiling points.[1]
- The Fix:
 - Switch Packing: Vigreux columns are insufficient for separating isomers.[1] Use Structured Packing (e.g., Sulzer) or Raschig Rings to increase the Height Equivalent to a Theoretical Plate (HETP).
 - Reflux Ratio: Increase your reflux ratio to 10:1 (10 drops back to pot, 1 drop to receiver). This allows the vapor-liquid equilibrium to stabilize, enriching the more volatile components at the top.

Validated Experimental Protocol

Workflow: High-Efficiency Vacuum Fractionation of **Undecylcyclohexane**

Phase 1: System Setup

- Flask: Round-bottom flask (max 60% full).
- Agitation: Mechanical stirring (overhead) set to 300 RPM.
- Column: 30cm vacuum-jacketed column with stainless steel mesh packing (prevents channeling).
- Condenser: Circulate coolant at 40°C.
 - Critical: Do NOT use ice water.[1] **Undecylcyclohexane** is viscous; over-cooling can cause it to solidify or "gum up" the condenser, blocking the vacuum path.

Phase 2: Degassing (The "Bump" Prevention)

- Apply vacuum slowly while stirring at room temperature.[1]
- Hold at 50 mbar for 15 minutes to remove dissolved gases and volatile solvents (e.g., hexane/ethanol from synthesis).
- Ramp vacuum down to target pressure (<5 mbar).[1]

Phase 3: The Distillation Run

- Begin heating the oil bath.[1] Target bath temp = Theoretical BP + 30°C.[1]
- Foreshot: Collect the first 5% of distillate. This usually contains lighter unreacted alkenes.[1]
- Main Fraction: Collect when head temperature stabilizes ().
- Validation: Check Refractive Index (

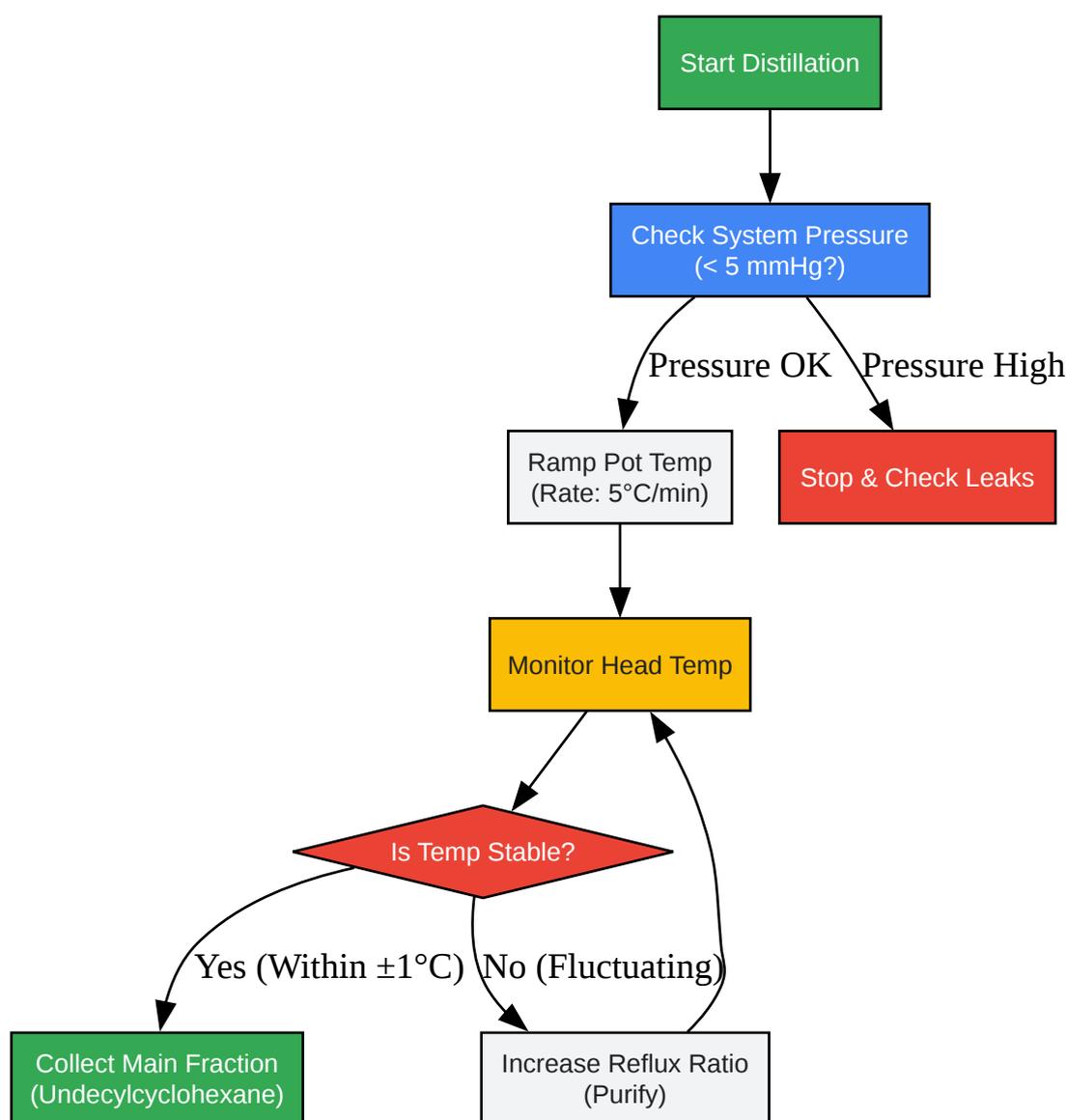
) of every 5mL fraction. Constant

indicates high purity.[1]

Logic & Visualization

Diagram 1: Distillation Process Control Loop

This diagram illustrates the critical feedback loop required to maintain a stable vacuum distillation for high-boiling hydrocarbons.

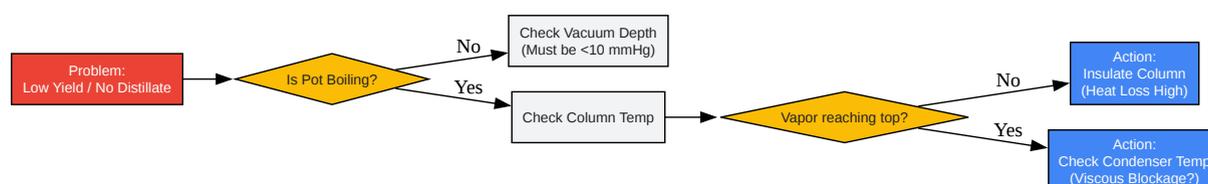


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Caption: Figure 1. Process control logic for maintaining equilibrium during high-vacuum fractionation.

Diagram 2: Troubleshooting Decision Tree

Use this tree when the distillation yield is lower than calculated.



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Caption: Figure 2. Diagnostic tree for resolving low-yield scenarios in heavy hydrocarbon distillation.

References

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- Vogel, A. I. (1989). Vogel's Textbook of Practical Organic Chemistry (5th Edition).^[1] Longman Scientific & Technical.^[1] (Standard reference for vacuum distillation setups).
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Sources

- [1. Undecylcyclohexane | C17H34 | CID 40997 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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